

# Storage and handling recommendations for N-4-Boc-aminocyclohexanone.

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## Compound of Interest

Compound Name: *N-4-Boc-aminocyclohexanone*

Cat. No.: *B052298*

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## Technical Guide: Storage and Handling of N-4-Boc-aminocyclohexanone

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the recommended storage and handling procedures for **N-4-Boc-aminocyclohexanone**, a key intermediate in pharmaceutical development and organic synthesis. Adherence to these guidelines is crucial for maintaining the compound's integrity, ensuring experimental reproducibility, and promoting laboratory safety.

## Compound Properties and Specifications

**N-4-Boc-aminocyclohexanone**, also known as tert-butyl (4-oxocyclohexyl)carbamate, is a versatile building block in medicinal chemistry, particularly in the development of novel therapeutics.<sup>[1]</sup> Its stability and reactivity are largely dictated by the presence of the Boc-protecting group on the amine and the cyclohexanone ring.<sup>[1]</sup>

Property	Value
CAS Number	179321-49-4
Molecular Formula	C <sub>11</sub> H <sub>19</sub> NO <sub>3</sub>
Molecular Weight	213.27 g/mol
Appearance	White to off-white solid, powder, or crystalline powder[1]
Melting Point	114-118 °C
Solubility	Soluble in methanol
Storage Temperature	2-8 °C[2]

## Storage Recommendations

Proper storage is essential to prevent degradation and maintain the quality of **N-4-Boc-aminocyclohexanone**.

## Temperature and Environment

The recommended storage temperature for **N-4-Boc-aminocyclohexanone** is between 2°C and 8°C.[2] It should be stored in a dry, well-ventilated place. As amines can be hygroscopic, it is crucial to protect the compound from moisture.

## Container Specifications

To prevent contamination and degradation, the choice of container is important.

Container Material	Recommendation
Primary Containers	High-density polyethylene (HDPE) or glass bottles are recommended. For long-term storage, amber glass vials are preferable to protect against potential light sensitivity.
Container Closure	Containers should have tightly sealed caps to prevent exposure to air and moisture.

## Stability and Incompatibility

### Chemical Stability

The Boc (tert-butoxycarbonyl) protecting group is known to be stable under basic and nucleophilic conditions, as well as during catalytic hydrogenation. However, it is labile to acidic conditions and will be cleaved by strong acids such as trifluoroacetic acid (TFA) or hydrochloric acid (HCl). The ketone functional group is generally stable but may be susceptible to reactions under certain conditions. While specific long-term quantitative stability data for **N-4-Boc-aminocyclohexanone** is not readily available in the literature, proper storage at the recommended temperature and protection from moisture and strong acids will ensure its stability.

### Incompatible Materials

To prevent unintended reactions and degradation, avoid storing **N-4-Boc-aminocyclohexanone** with the following:

- Strong Oxidizing Agents: May react with the amine or ketone functional groups.
- Strong Acids: Will lead to the cleavage of the Boc protecting group.

## Handling Procedures and Personal Protective Equipment (PPE)

Safe handling practices are paramount to minimize exposure and ensure the well-being of laboratory personnel.

### Engineering Controls

- Ventilation: Always handle **N-4-Boc-aminocyclohexanone** in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is required.

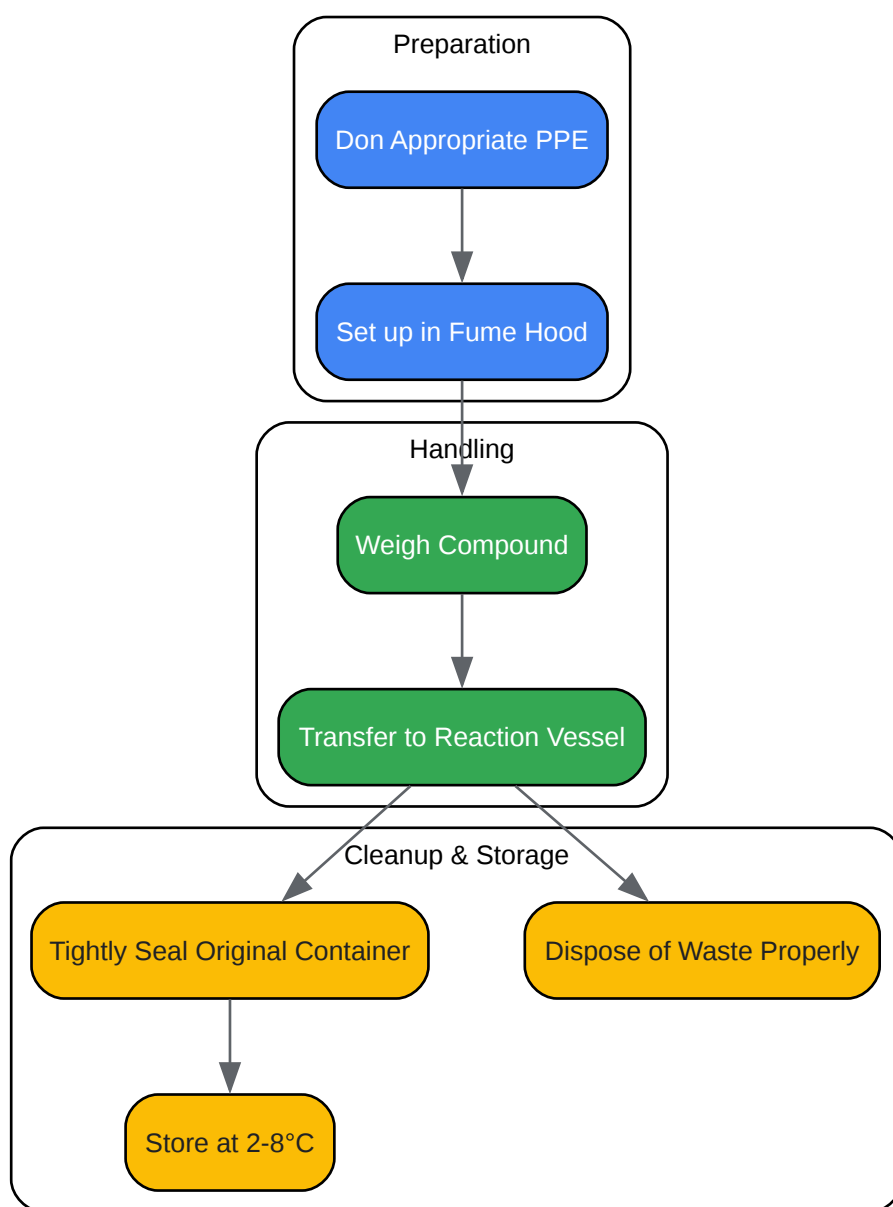
### Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when working with this compound.

PPE Type	Specification
Eye and Face Protection	Chemical safety goggles or a face shield should be worn to protect against splashes.[3]
Skin Protection	A lab coat or chemical-resistant apron is necessary.[3]
Hand Protection	Chemical-resistant gloves, such as nitrile or neoprene, are required to prevent skin contact. [3]
Respiratory Protection	In cases of inadequate ventilation or when handling large quantities, a NIOSH-approved respirator with an organic vapor cartridge should be used.[3]

## General Handling Workflow

The following diagram illustrates the general workflow for handling **N-4-Boc-aminocyclohexanone** in a laboratory setting.



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Caption: General workflow for handling **N-4-Boc-aminocyclohexanone**.

## Experimental Protocol: Reductive Amination

Reductive amination is a common and important reaction for **N-4-Boc-aminocyclohexanone**, converting the ketone to a secondary amine. The following is a representative protocol.

## Materials and Reagents

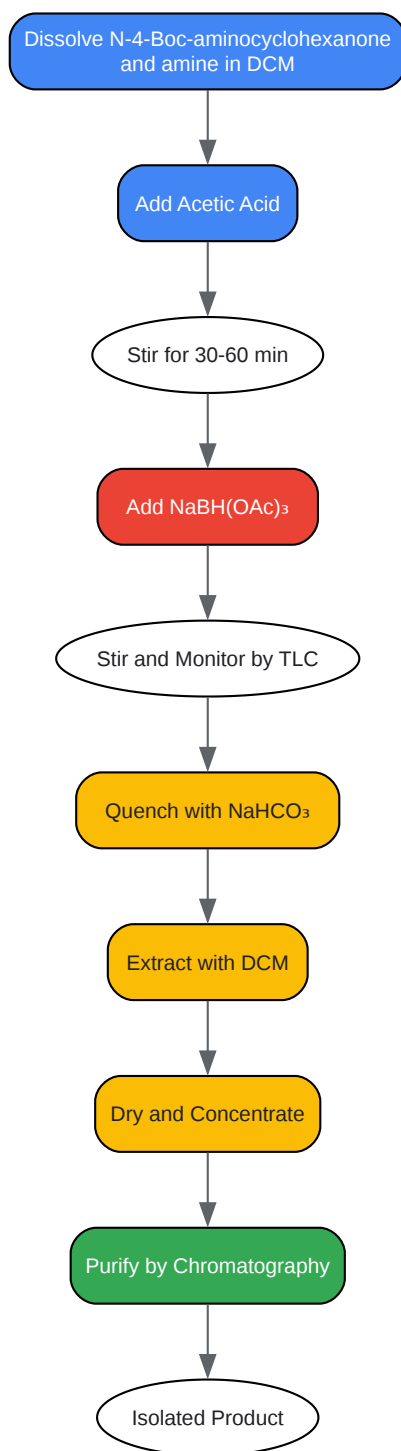
- **N-4-Boc-aminocyclohexanone**
- Primary amine (e.g., benzylamine)
- Sodium triacetoxyborohydride ( $\text{NaBH}(\text{OAc})_3$ )
- Anhydrous dichloromethane (DCM)
- Glacial acetic acid
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Ethyl acetate and hexanes for elution

## Procedure

- **Dissolution:** Dissolve **N-4-Boc-aminocyclohexanone** (1.0 eq) in anhydrous DCM in a round-bottom flask equipped with a magnetic stir bar.
- **Amine Addition:** Add the primary amine (1.1 eq) to the solution via syringe.
- **Iminium Ion Formation:** Add glacial acetic acid (1.2 eq) to the reaction mixture and stir at room temperature for 30-60 minutes.
- **Reduction:** Slowly add sodium triacetoxyborohydride (1.5 eq) in portions to the stirring solution.
- **Reaction Monitoring:** Stir the reaction at room temperature and monitor its progress by thin-layer chromatography (TLC).
- **Workup:** Once the reaction is complete, carefully quench by the slow addition of saturated sodium bicarbonate solution. Transfer the mixture to a separatory funnel and separate the organic layer.

- Extraction: Extract the aqueous layer with DCM. Combine the organic layers and wash with brine.
- Drying and Concentration: Dry the combined organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel.

## Experimental Workflow Diagram



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Caption: Workflow for the reductive amination of **N-4-Boc-aminocyclohexanone**.

## Disposal

All waste materials containing **N-4-Boc-aminocyclohexanone** should be treated as chemical waste. Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations. It is classified as hazardous to the aquatic environment, and release into the environment should be avoided.

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## References

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